

Preparation of AMG 487 (S-enantiomer) Stock Solution: Application Notes and Protocols

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Compound of Interest		
Compound Name:	AMG 487 (S-enantiomer)	
Cat. No.:	B1434693	Get Quote

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Introduction

AMG 487 is a potent and selective antagonist of the C-X-C chemokine receptor 3 (CXCR3). This document provides detailed application notes and protocols for the preparation of stock solutions of the S-enantiomer of AMG 487, a crucial step for ensuring accurate and reproducible results in preclinical research and drug development. AMG 487 acts by inhibiting the binding of the natural ligands—CXCL9, CXCL10 (IP-10), and CXCL11 (I-TAC)—to CXCR3, thereby blocking the downstream signaling pathways involved in immune cell migration and activation.[1]

Physicochemical and Solubility Data

Proper stock solution preparation begins with an understanding of the compound's properties. The S-enantiomer of AMG 487 is a solid, typically off-white to light yellow, with the following key characteristics:

Property	Value	Reference
Molecular Formula	C32H28F3N5O4	[2]
Molecular Weight	603.59 g/mol	[2]
CAS Number	473720-30-8	[2]



The solubility of **AMG 487 (S-enantiomer)** is critical for preparing concentrated stock solutions. Dimethyl sulfoxide (DMSO) is the recommended solvent for initial stock preparation.

Solvent	Solubility	Notes	Reference
DMSO	100 mg/mL (165.68 mM)	Sonication may be required. Use of fresh, anhydrous DMSO is recommended as hygroscopic DMSO can reduce solubility.	[2]
Ethanol	Insoluble	Not recommended for primary stock solution.	
Water	Insoluble	Not recommended for primary stock solution.	

Recommended Protocol for Preparation of AMG 487 (S-enantiomer) Stock Solution

This protocol outlines the steps for preparing a 10 mM stock solution of **AMG 487 (Senantiomer)** in DMSO.

Materials:

- AMG 487 (S-enantiomer) powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- · Sterile, amber glass vial or polypropylene tube
- Vortex mixer
- Sonicator (optional)
- · Calibrated analytical balance



· Pipettes and sterile filter tips

Procedure:

- Equilibration: Allow the vial of **AMG 487 (S-enantiomer)** powder to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of AMG 487 powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 6.036 mg of the compound.
- Dissolution:
 - Add the appropriate volume of anhydrous, sterile DMSO to the vial containing the weighed powder. To prepare a 10 mM stock solution from 6.036 mg of powder, add 1 mL of DMSO.
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the vial in a water bath for 5-10 minutes.
- Sterilization (Optional): If required for your specific application (e.g., cell culture), the stock solution can be sterilized by filtering through a 0.22 μm syringe filter that is compatible with DMSO.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile, amber glass vials or polypropylene tubes to minimize freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).[2]

Table of Stock Solution Volumes:



Desired Stock Concentration	Mass of AMG 487 (S- enantiomer)	Volume of DMSO
1 mM	1 mg	1.6568 mL
5 mM	5 mg	1.6568 mL
10 mM	10 mg	1.6568 mL

In Vitro Experimental Protocol: Dilution to Working Concentration

For cellular assays, the high-concentration DMSO stock solution must be further diluted in an appropriate aqueous buffer or cell culture medium to the final working concentration. It is crucial to ensure that the final concentration of DMSO in the assay does not exceed a level that affects cell viability or function (typically $\leq 0.1\%$).

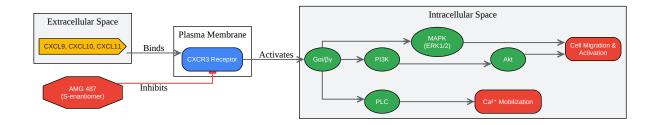
Example Dilution for a 1 µM Working Concentration:

- Prepare a 1:10 intermediate dilution of the 10 mM stock solution by adding 1 μ L of the stock to 9 μ L of sterile DMSO to obtain a 1 mM solution.
- Prepare a 1:1000 final dilution by adding 1 μL of the 1 mM intermediate solution to 999 μL of the desired cell culture medium or assay buffer. This will result in a final concentration of 1 μM AMG 487 with a final DMSO concentration of 0.1%.

Mechanism of Action and Signaling Pathway

AMG 487 is a non-competitive antagonist that binds to an allosteric site on the CXCR3 receptor.[1] This binding prevents the conformational changes necessary for receptor activation by its cognate chemokines (CXCL9, CXCL10, and CXCL11), thereby inhibiting downstream signaling.





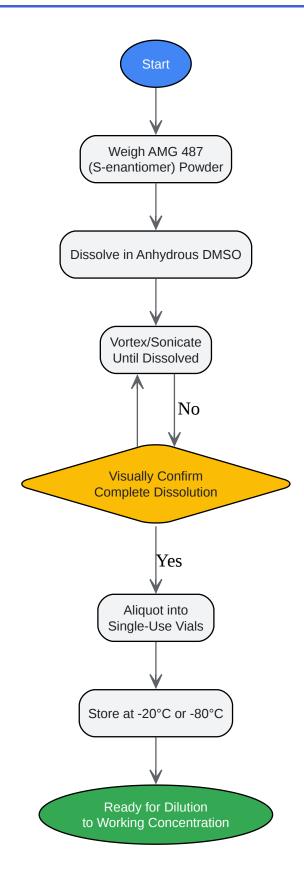
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Caption: CXCR3 Signaling Pathway and Inhibition by AMG 487.

Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the logical flow of preparing the **AMG 487 (S-enantiomer)** stock solution for experimental use.





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Caption: Workflow for Preparing AMG 487 Stock Solution.



Conclusion

The accurate preparation of **AMG 487 (S-enantiomer)** stock solutions is fundamental to the integrity of experimental outcomes. By following these detailed protocols and understanding the physicochemical properties of the compound, researchers can ensure consistency and reliability in their studies investigating the role of the CXCR3 signaling pathway in various physiological and pathological processes. Always refer to the manufacturer's certificate of analysis for batch-specific information.

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References

- 1. Structure basis for the modulation of CXC chemokine receptor 3 by antagonist AMG487 -PMC [pmc.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
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